

comparing binding affinity of iso-ADP ribose vs ADP-ribose

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Compound of Interest

Compound Name: *iso-ADP ribose*

Cat. No.: *B15554002*

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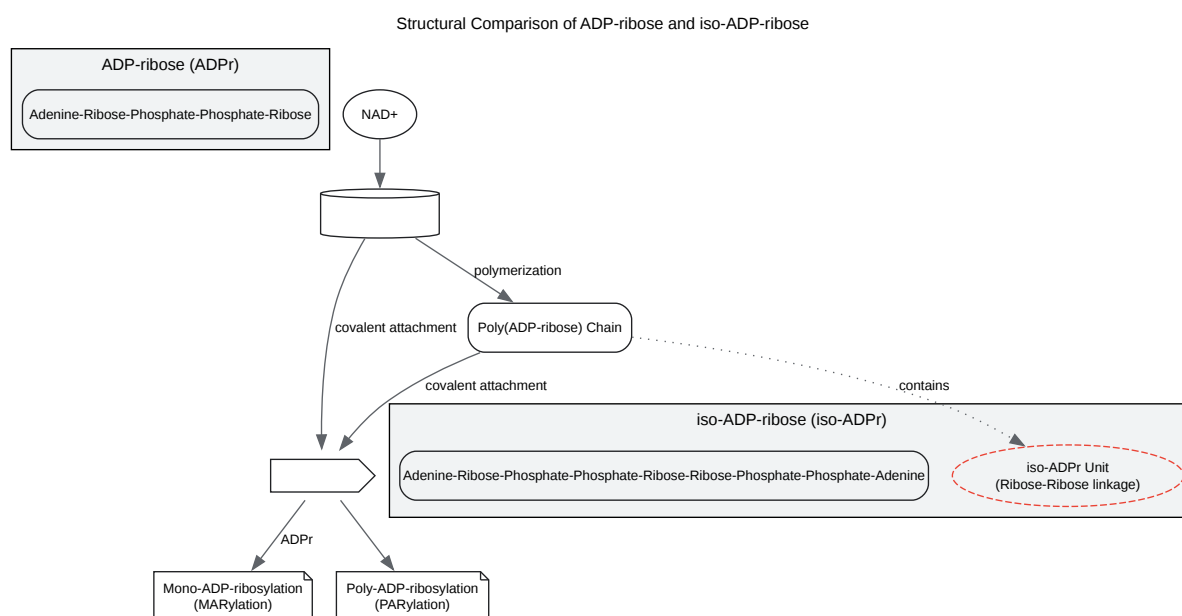
Binding Affinity Showdown: Iso-ADP-ribose vs. ADP-ribose

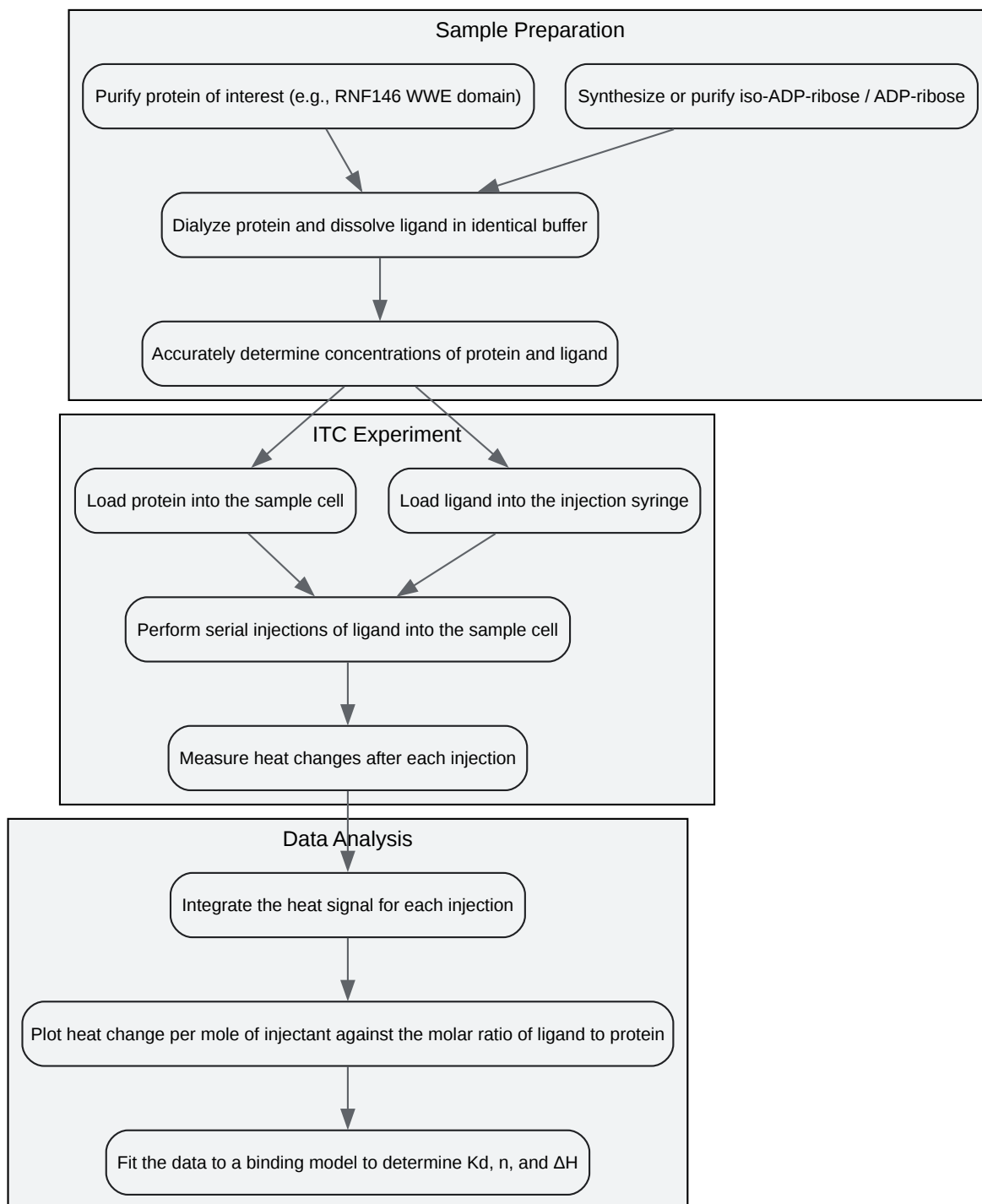
A Comparative Guide for Researchers in Cellular Signaling and Drug Discovery

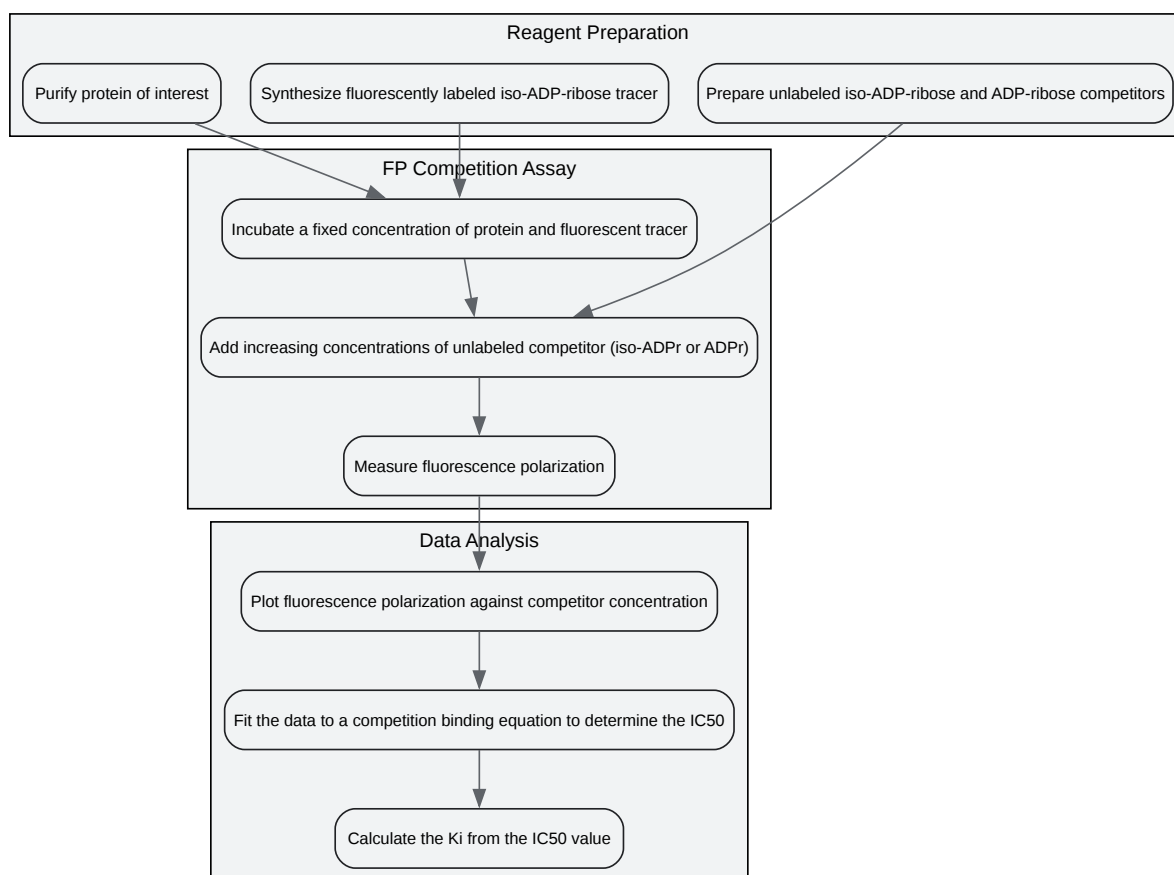
In the intricate world of cellular signaling, the post-translational modification of proteins with ADP-ribose (ADPr) plays a pivotal role in a myriad of biological processes, including DNA repair, gene regulation, and apoptosis. This modification is primarily carried out by Poly(ADP-ribose) polymerases (PARPs) and Sirtuins. While mono-ADP-ribosylation (MARylation) involves the attachment of a single ADPr unit, poly-ADP-ribosylation (PARylation) leads to the formation of long chains of ADP-ribose. A key structural component of these chains is iso-ADP-ribose (iso-ADPr), the smallest internal unit that contains the characteristic ribose-ribose glycosidic bond. Emerging evidence highlights that specific protein domains can differentiate between ADP-ribose and iso-ADP-ribose, exhibiting distinct binding affinities that are critical for their biological function. This guide provides a comprehensive comparison of the binding affinities of iso-ADP-ribose versus ADP-ribose to selective protein domains, supported by experimental data and detailed methodologies.

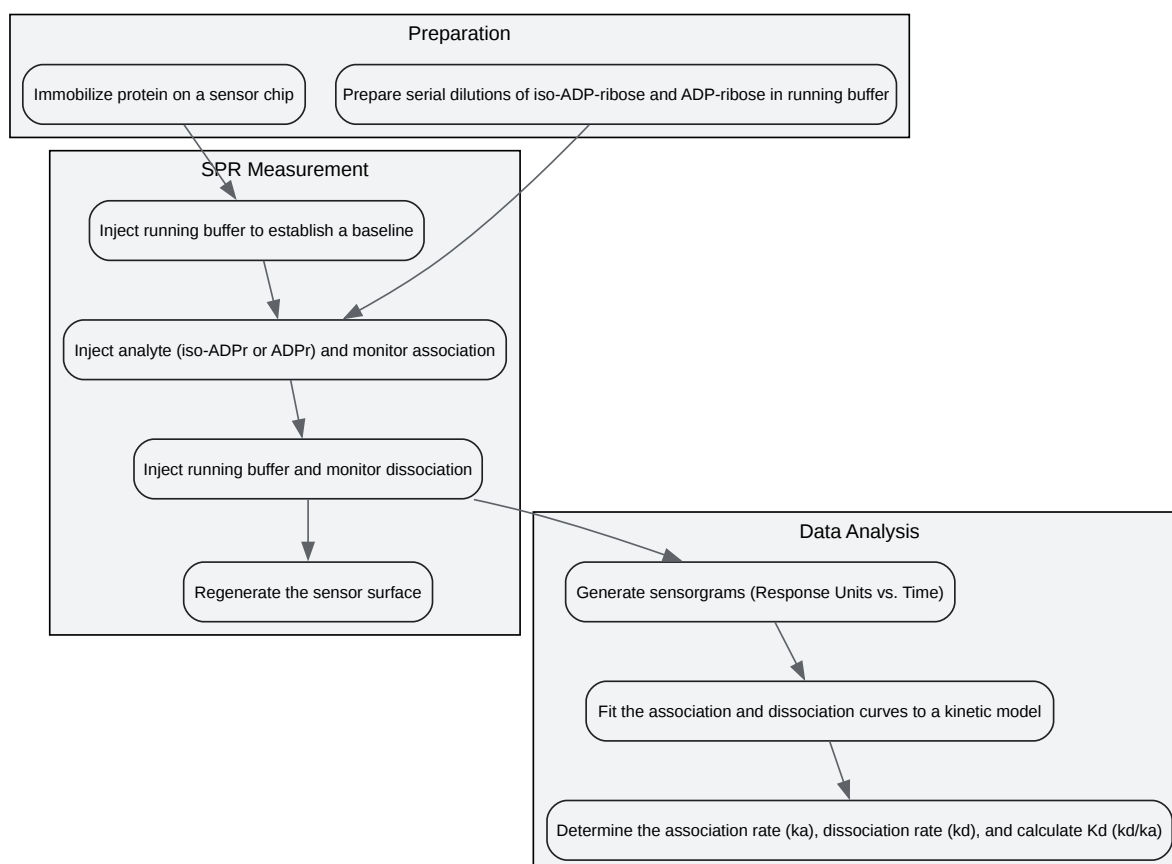
Key Signaling Pathways and Molecular Structures

The structural difference between ADP-ribose and iso-ADP-ribose is fundamental to their differential recognition by proteins. ADP-ribose is a single unit derived from NAD⁺, while iso-ADP-ribose represents the linkage of two ADP-ribose units within a poly(ADP-ribose) chain.









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